

# Navigating the Disposal of LML134: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: LML134

Cat. No.: B2814439

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Absence of specific disposal guidelines for the investigational drug **LML134** necessitates adherence to general best practices for pharmaceutical waste management. Researchers, scientists, and drug development professionals handling this histamine H3 receptor inverse agonist must consult their institution's Environmental Health and Safety (EHS) department to ensure compliance with all federal, state, and local regulations.

While a specific Safety Data Sheet (SDS) with disposal instructions for **LML134** is not publicly available, the following information, based on general guidelines for the disposal of investigational drugs, provides a framework for safe and compliant waste management.

## Chemical and Physical Properties of LML134

A summary of the known properties of **LML134** is presented below. This information is crucial for EHS professionals to classify the waste stream and determine the appropriate disposal pathway.

Property	Value
Chemical Name	1-(1-methyl-6-oxo-1,6-dihydropyridazin-3-yl)piperidin-4-yl 4-cyclobutylpiperazine-1-carboxylate
Molecular Formula	C19H29N5O3
Drug Class	Histamine H3 Receptor Inverse Agonist
Developer	Novartis

## General Protocol for the Disposal of Investigational Drugs

The following is a step-by-step guide for the proper disposal of non-DEA controlled investigational substances like **LML134**. This protocol is based on established guidelines for laboratory chemical and pharmaceutical waste.

### 1. Initial Assessment and Classification:

- Contact your institution's Environmental Health and Safety (EHS) office to determine if the investigational drug is considered hazardous waste under the Resource Conservation and Recovery Act (RCRA) guidelines.[\[1\]](#)
- Provide the EHS office with all available information on the compound, including the chemical name and any known properties.

### 2. Proper Containment and Labeling:

- Select a waste container that is compatible with the physical and chemical properties of **LML134**.[\[2\]](#)
- The original containers holding the substance, whether full, partially full, or empty, can often be disposed of "as is" without being emptied.[\[2\]](#)[\[3\]](#)
- Affix a "Hazardous Waste" label to the container.[\[2\]](#)[\[4\]](#) The label must include:

- The full chemical name (no abbreviations).[2][4]
- The name of the Principal Investigator (PI).[2]
- The laboratory location (building and room number).[2]
- A contact phone number.[2]

### 3. Segregation and Storage:

- Segregate the **LML134** waste from other incompatible chemical waste streams to prevent dangerous reactions.[4][5]
- Store the labeled waste container in a designated Satellite Accumulation Area (SAA).[2] This area should be secure and registered with your institution's EHS.[2]

### 4. Arranging for Disposal:

- Once the waste is properly contained and labeled, contact your EHS office to schedule a pickup.[2]
- EHS professionals will transport the waste to a permitted treatment, storage, and disposal facility, where it will typically be incinerated.[1][6]

### 5. Documentation:

- Maintain meticulous records of the disposal process, including the date, quantity of waste, and any documentation provided by the EHS office or the disposal vendor.[1] A certificate of destruction should be obtained and kept on file.[1][3]

## Investigational Drug Disposal Workflow

The following diagram illustrates the general decision-making and procedural flow for the disposal of an investigational drug such as **LML134**.



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Caption: Workflow for proper investigational drug disposal.

Disclaimer: This information is intended as a general guide. Always consult with your institution's Environmental Health and Safety department for specific procedures and to ensure compliance with all applicable regulations.

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